

Application Notes and Protocols for Dyrk1A-IN-4 in Cell-Based Assays

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Compound of Interest

Compound Name: **Dyrk1A-IN-4**

Cat. No.: **B12410713**

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These application notes provide detailed guidelines and protocols for utilizing **Dyrk1A-IN-4**, a potent inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A), in various cell-based assays. This document is intended to assist researchers in designing and executing experiments to investigate the cellular functions of DYRK1A and to assess the therapeutic potential of its inhibitors.

Introduction to Dyrk1A-IN-4

Dyrk1A-IN-4 is a potent and orally active inhibitor of DYRK1A and DYRK2. It has demonstrated significant activity in cellular models, making it a valuable tool for studying the roles of these kinases in health and disease. DYRK1A is a crucial kinase involved in a multitude of cellular processes, including cell cycle regulation, neuronal development, and signal transduction. Its dysregulation has been implicated in several conditions, such as Down syndrome, Alzheimer's disease, and various cancers.

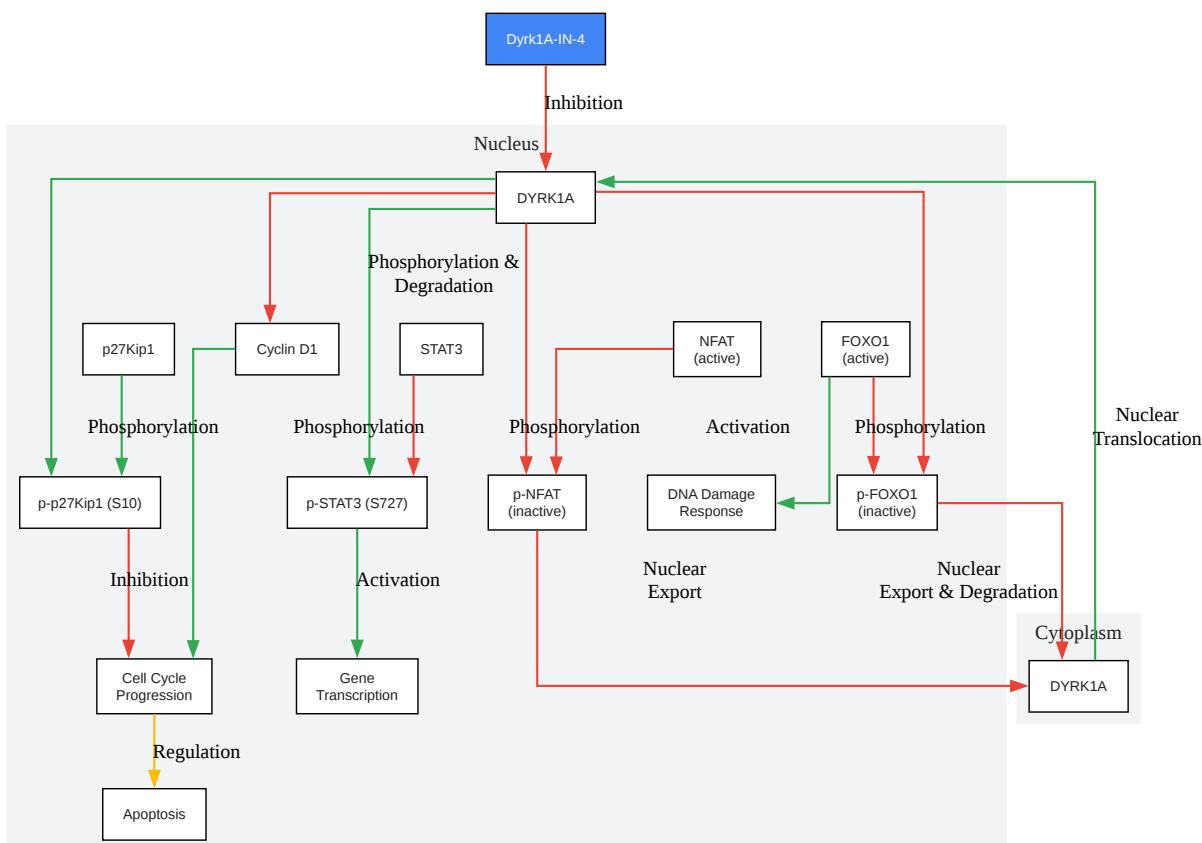
Quantitative Data Summary

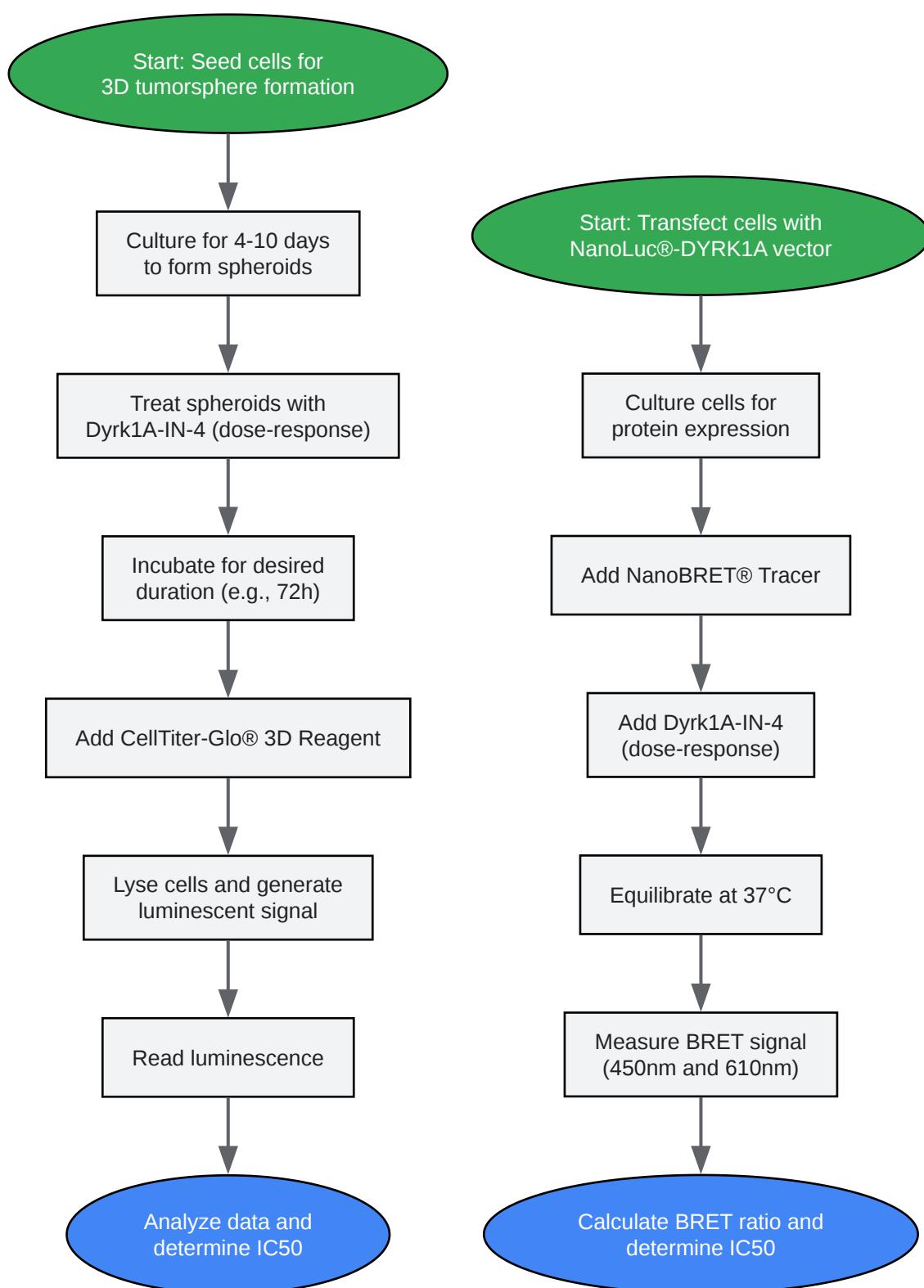
The following table summarizes the reported in vitro and cell-based inhibitory activities of **Dyrk1A-IN-4**.

Target/Cell Line	Assay Type	IC50	Reference
DYRK1A	Biochemical Assay	2 nM	[1] [2]
DYRK2	Biochemical Assay	6 nM	[1] [2]
U2OS cells	DYRK1A pSer520 Autophosphorylation	28 nM	[2]
A2780 cells	3D Tumor Sphere Model	13 nM	[2]
SK-N-MC cells	3D Tumor Sphere Model	31 nM	[2]
C-33A cells	3D Tumor Sphere Model	21 nM	[2]

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the experimental procedures and the biological context of DYRK1A inhibition, the following diagrams illustrate key signaling pathways and experimental workflows.



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References

- 1. NanoBRET® Target Engagement Intracellular Kinase Assay, Adherent Format, Technical Manual [promega.jp]
- 2. Cancer Stem Cell Tumorsphere Formation Protocol [sigmaaldrich.com]
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